

An Overview of 1,3-Dimethoxycyclohexane (CAS RN: 30363-81-6)

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Compound of Interest

Compound Name: 1,3-Dimethoxycyclohexane

Cat. No.: B1217644

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available technical information for **1,3-Dimethoxycyclohexane**. Extensive searches for in-depth research applications, detailed experimental protocols, and its role in specific biological pathways have yielded limited results, suggesting it is not a widely studied compound in the context of drug development or complex organic synthesis. The information presented herein is based on chemical database entries and supplier-provided technical data.

Introduction

1,3-Dimethoxycyclohexane is a cyclic ether with the chemical formula C₈H₁₆O₂. It exists as two primary stereoisomers: **cis-1,3-Dimethoxycyclohexane** and **trans-1,3-Dimethoxycyclohexane**. While its derivatives, particularly cyclohexane-1,3-diones, are recognized as important precursors in the synthesis of various biologically active molecules, **1,3-Dimethoxycyclohexane** itself is not prominently featured in the scientific literature as a key intermediate or pharmacologically active agent. This guide provides a summary of its fundamental properties.

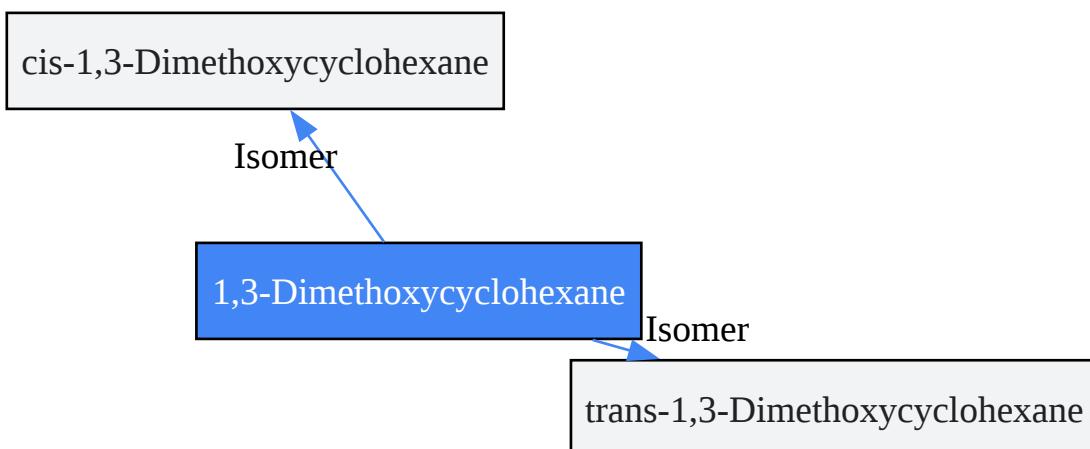
Physicochemical Properties

The general properties of **1,3-Dimethoxycyclohexane** are summarized in the table below. These are largely computed properties sourced from chemical databases. Experimental data is scarce.

Property	Value	Source
CAS Number	30363-81-6	
Molecular Formula	C ₈ H ₁₆ O ₂	[1] [2]
Molecular Weight	144.21 g/mol	[1] [2]
Canonical SMILES	COC1CCCC(C1)OC	[1]
InChIKey	MQTLTQMOALIWRO-UHFFFAOYSA-N	[1]
Appearance	Not specified (likely a liquid)	
LogP (calculated)	1.59	
Hydrogen Bond Donors	0	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	2	[2]
Topological Polar Surface Area	18.5 Å ²	[2]

Stereoisomerism

1,3-Dimethoxycyclohexane has two stereocenters, leading to the existence of cis and trans isomers. The spatial orientation of the two methoxy groups relative to the cyclohexane ring defines these isomers.



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Caption: Stereoisomers of **1,3-Dimethoxycyclohexane**.

Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the synthesis of **1,3-Dimethoxycyclohexane** are not readily available. General synthetic routes for dialkoxy cycloalkanes may involve the Williamson ether synthesis from the corresponding diol (cyclohexane-1,3-diol) and a methylating agent, or the acetalization of a ketone followed by reduction. Guidechem mentions the existence of four synthesis routes with precursors such as 2-cyclohexen-1-one and methanol. However, specific reaction conditions, yields, and purification methods are not provided.

Information regarding the chemical reactivity of **1,3-Dimethoxycyclohexane** is also limited in the public domain. As a dialkoxy ether, it is expected to be relatively stable under neutral and basic conditions. The ether linkages could be cleaved under strongly acidic conditions.

Spectroscopic Data

While databases indicate the availability of spectroscopic data, the actual spectra and their detailed interpretation are not published in accessible literature.

- Mass Spectrometry (MS): GC-MS data is mentioned for both cis and trans isomers in the PubChem database. The fragmentation patterns would likely involve the loss of methoxy groups (-OCH₃) and cleavage of the cyclohexane ring.
- Nuclear Magnetic Resonance (NMR): ¹³C NMR data for **cis-1,3-Dimethoxycyclohexane** is noted in PubChem, but the spectrum itself is not provided. ¹H and ¹³C NMR would be essential for distinguishing between the cis and trans isomers based on the symmetry and chemical shifts of the cyclohexane ring protons and carbons.

Applications and Relevance in Drug Development

There is no significant evidence in published research or patents to suggest that **1,3-Dimethoxycyclohexane** is a key intermediate or scaffold in drug development. While the broader class of cyclohexane derivatives is important in medicinal chemistry, this specific

molecule does not appear to have notable biological activity or utility as a synthetic building block based on available information.

Safety and Handling

Safety Data Sheets (SDS) for similar compounds, such as 1,1-dimethoxycyclohexane, indicate that it is a flammable liquid and may cause skin and eye irritation. It is recommended to handle **1,3-Dimethoxycyclohexane** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, in a well-ventilated area or fume hood.

Conclusion

1,3-Dimethoxycyclohexane (CAS RN: 30363-81-6) is a simple cyclic ether for which there is a notable lack of in-depth technical information in the scientific literature. The available data is primarily limited to basic, often computed, physicochemical properties. There are no readily available, detailed experimental protocols for its synthesis or use, nor is there evidence of its application in drug development or as a significant research chemical. Therefore, researchers and drug development professionals considering this compound should be aware of the limited body of knowledge and may need to conduct foundational research to determine its properties and potential utility.

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References

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